

An In-Depth Technical Guide to Imidazole-d4: Synthesis, Structure, and Applications

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Compound of Interest

Compound Name: *Imidazole-d4*

CAS No.: 6923-01-9

Cat. No.: B1589465

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Abstract

This technical guide provides a comprehensive overview of **Imidazole-d4** (1,2,4,5-tetradeuterioimidazole), a stable isotope-labeled analog of imidazole. Designed for researchers, chemists, and professionals in drug development, this document delves into the core principles of its chemical structure, the causality behind its synthesis via hydrogen-deuterium exchange, and its critical applications in advanced analytical methodologies. We will explore its role as an internal standard in mass spectrometry, its utility in NMR spectroscopy, and its function as a tracer in metabolic and mechanistic studies, providing both theoretical grounding and practical, field-proven insights.

Introduction: The Significance of Isotopic Labeling

Imidazole is a foundational five-membered heterocyclic aromatic ring present in a vast array of biologically significant molecules, including the amino acid histidine, purines, and numerous pharmaceuticals.^{[1][2]} The strategic replacement of hydrogen atoms with their stable, non-radioactive isotope, deuterium (^2H or D), yields isotopically labeled compounds that are indispensable tools in modern research.

Imidazole-d4 is an analog of imidazole where the four hydrogen atoms on the ring have been substituted with deuterium.[3] This substitution preserves the fundamental chemical reactivity, aromaticity, and polarity of the parent molecule while introducing a distinct mass shift.[3] This key feature allows researchers to differentiate the labeled compound from its naturally occurring counterpart, enabling precise quantification and mechanistic elucidation in complex biological and chemical systems.

Chemical Identity and Molecular Structure

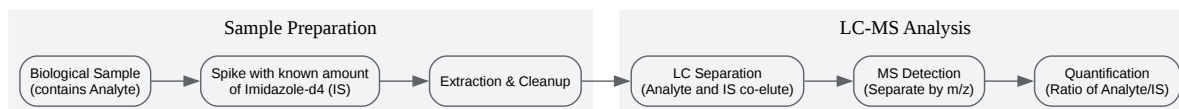
Imidazole-d4 is a deuterated heterocycle that serves as a robust analytical standard and research tool. Its core properties are summarized below.

Property	Value	Source(s)
IUPAC Name	1,2,4,5-tetradeuterioimidazole	[4]
Synonyms	Imidazole (D ₄ , 98%), 1H-Imidazole-1,2,4,5-d ₄	[5][6]
Molecular Formula	C ₃ D ₄ N ₂	[3][5]
Molecular Weight	72.10 g/mol	[3][4][7]
CAS Number	6923-01-9	[3][7]
Appearance	White or pale yellow solid (powder or crystals)	[1][3]
Isotopic Purity	Typically ≥ 98 atom % D	[3][7]
Chemical Purity	Typically ≥ 98%	[3][5]

The Deuterated Imidazole Ring

The structure of **Imidazole-d4** consists of a planar, five-membered ring with two nitrogen atoms and three carbon atoms. The key distinction from imidazole is the substitution of all four ring hydrogens with deuterium atoms. The accepted IUPAC name, 1,2,4,5-tetradeuterioimidazole, specifies that the deuterium atoms are located at positions 1 (on a nitrogen), 2, 4, and 5.[4]

The presence of deuterium does not significantly alter the bond angles or lengths within the aromatic ring, ensuring that its chemical behavior, such as its ability to participate in hydrogen bonding or coordinate with metals, closely mimics that of unlabeled imidazole.[3]



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